

6-Bromo-2-naphthaldehyde: An In-depth Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: 6-Bromo-2-naphthaldehyde

Cat. No.: B112090

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A Foreword from the Senior Application Scientist: In the landscape of synthetic organic chemistry and drug development, the utility of a molecule is intrinsically linked to a deep understanding of its fundamental properties. This guide is crafted to provide researchers, scientists, and drug development professionals with a comprehensive and practical understanding of **6-Bromo-2-naphthaldehyde**. It is more than a compilation of data; it is a synthesis of technical information and field-proven insights designed to empower your research endeavors.

Section 1: Core Physicochemical Characteristics

A molecule's identity and behavior are defined by its physicochemical properties. For **6-Bromo-2-naphthaldehyde**, these characteristics are pivotal for its application in complex synthetic pathways.

Property	Value
Molecular Formula	C ₁₁ H ₇ BrO[1]
Molecular Weight	235.08 g/mol [1]
Appearance	White to light yellow powder or crystals[1]
Melting Point	130 °C[1]
CAS Number	170737-46-9[1]

Solubility Profile: While sparingly soluble in water, **6-Bromo-2-naphthaldehyde** exhibits good solubility in common organic solvents such as ethanol and acetone. This property is crucial for its use in a variety of reaction conditions.

Structural Elucidation:

Caption: Chemical structure of **6-Bromo-2-naphthaldehyde**.

Section 2: Synthesis and Purification Protocols

The synthesis of **6-Bromo-2-naphthaldehyde** is a foundational procedure for its subsequent use. A common synthetic route involves the bromination of 2-naphthol, followed by formylation.

Experimental Protocol: Synthesis of 6-Bromo-2-naphthaldehyde

This protocol details a reliable method for the laboratory-scale synthesis.

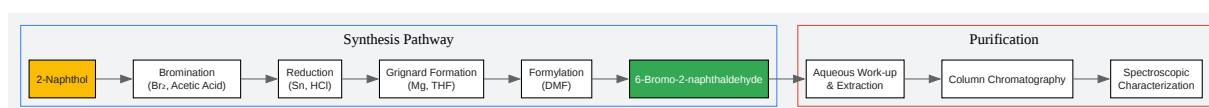
Materials:

- 2-Naphthol
- Bromine
- Glacial Acetic Acid
- Tin(II) chloride
- Hydrochloric acid
- N,N-Dimethylformamide (DMF)
- Grignard Reagent precursors (e.g., Magnesium turnings, an appropriate alkyl halide)
- Anhydrous Ether or Tetrahydrofuran (THF)
- Standard laboratory glassware and purification apparatus (e.g., column chromatography)

Step-by-Step Methodology:

- **Bromination of 2-Naphthol:** Dissolve 2-naphthol in glacial acetic acid. Slowly add a solution of bromine in acetic acid while maintaining the temperature.[2][3] The reaction progress should be monitored by Thin Layer Chromatography (TLC).
- **Reduction to 6-Bromo-2-naphthol:** The intermediate from the bromination step is then reduced. A common method involves the use of tin and hydrochloric acid.[2][4][5]
- **Formation of the Grignard Reagent:** The resulting 6-Bromo-2-naphthol is protected, and then reacted with magnesium in an anhydrous ether or THF to form the Grignard reagent.[6]
- **Formylation:** The Grignard reagent is then reacted with N,N-dimethylformamide (DMF) to introduce the aldehyde group.[6]
- **Work-up and Purification:** The reaction is quenched, and the crude product is extracted. Purification is typically achieved by column chromatography on silica gel.

Experimental Workflow Diagram:



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Caption: Synthetic workflow for **6-Bromo-2-naphthaldehyde**.

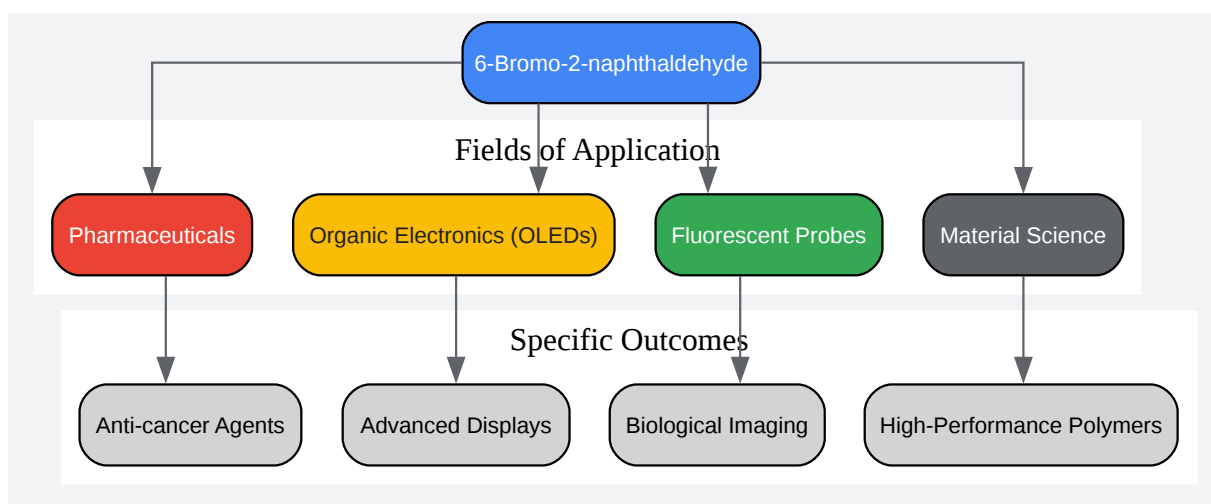
Section 3: Applications in Scientific Research

6-Bromo-2-naphthaldehyde is a versatile building block with significant applications in various fields of chemical research.

- **Pharmaceutical Synthesis:** It serves as a crucial intermediate in the creation of various pharmaceutical agents, including potential anti-cancer drugs.[1]

- **Organic Electronics:** This compound is utilized in the fabrication of organic light-emitting diodes (OLEDs), contributing to advancements in display technologies.[1]
- **Fluorescent Probes:** It is employed in the development of fluorescent probes for biological imaging, enabling the visualization of cellular processes.[1][7]
- **Material Science:** It plays a role in the development of new materials, such as polymers with enhanced thermal stability and conductivity.[1]

Logical Relationship of Applications:



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Caption: Applications derived from **6-Bromo-2-naphthaldehyde**.

Section 4: Spectroscopic Characterization

Accurate structural confirmation is paramount. The following outlines the expected spectroscopic signatures for **6-Bromo-2-naphthaldehyde**.

- **^1H NMR Spectroscopy:** The proton NMR spectrum will exhibit characteristic signals for the aromatic protons on the naphthalene ring, with their chemical shifts and splitting patterns influenced by the electron-withdrawing aldehyde group and the bromine atom. A distinct singlet for the aldehydic proton will be observed downfield.

- ¹³C NMR Spectroscopy: The carbon NMR spectrum will show signals for all eleven carbon atoms, with the carbonyl carbon of the aldehyde appearing at a characteristic downfield chemical shift.
- Infrared (IR) Spectroscopy: The IR spectrum will display a strong absorption band for the carbonyl (C=O) stretch of the aldehyde.^[8] Characteristic peaks for the aromatic C-H and C=C stretching vibrations will also be present.
- Mass Spectrometry (MS): The mass spectrum will show the molecular ion peak (M⁺). The presence of bromine will be indicated by a characteristic M+2 peak of nearly equal intensity due to the natural abundance of the ⁷⁹Br and ⁸¹Br isotopes.^[9] Common fragmentation patterns include the loss of the formyl radical (CHO).^[8]

Section 5: Safety and Handling

Proper handling of **6-Bromo-2-naphthaldehyde** is essential for laboratory safety.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.^{[10][11]}
- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.^{[10][11]}
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[10][12]}
- In case of Exposure:
 - Skin Contact: Wash off with soap and plenty of water.^{[10][13]}
 - Eye Contact: Rinse cautiously with water for several minutes.^{[10][13]}
 - Inhalation: Move the person into fresh air.^{[10][13]}
 - Ingestion: Rinse mouth with water and seek medical attention.^[10]

This compound is classified as causing skin and serious eye irritation.^{[10][14]}

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